

Initial Pharmacological Profile of Goshuyuamide I: A Technical Overview

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Compound of Interest		
Compound Name:	Goshuyuamide I	
Cat. No.:	B12375683	Get Quote

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Shanghai, China – **Goshuyuamide I**, an alkaloid isolated from the fruits of Evodia rutaecarpa (Wu Zhu Yu), is a natural compound with emerging interest in pharmacological research. This technical guide provides a concise overview of its initial pharmacological profile, with a focus on its experimentally determined cytotoxic activity and computationally predicted therapeutic potential. The information is intended for researchers, scientists, and professionals in drug development.

Overview and Origin

Goshuyuamide I is classified as an indole alkaloid. It is one of the numerous bioactive compounds found in Evodia rutaecarpa, a plant used extensively in traditional Chinese medicine. Its chemical formula is C19H19N3O and its CAS number is 126223-62-9. While related alkaloids from the same plant, such as evodiamine and rutaecarpine, have been extensively studied, the specific pharmacological data on **Goshuyuamide I** remains limited.

Experimentally Determined Biological Activity

To date, the most specific experimental data on the bioactivity of **Goshuyuamide I** is its cytotoxic effect against human cancer cell lines. A comprehensive review of the phytochemistry and pharmacology of Evodia rutaecarpa has reported the following quantitative data:



Compound	Cell Line	Activity Metric	Value (μM)	Reference
Goshuyuamide I	HL-60 (Human promyelocytic leukemia)	GI50	13.62 ± 1.10	[1]
Goshuyuamide II	HL-60 (Human promyelocytic leukemia)	GI50	31.39 ± 3.21	[1]
Table 1: Cytotoxic Activity of Goshuyuamide I and II				

The GI50 (Growth Inhibition 50) value represents the concentration of the compound that causes a 50% reduction in the growth of the cancer cell line. A lower GI50 value indicates a higher cytotoxic potency.

Experimental Protocol: Cytotoxicity Assay (General Methodology)

While the specific primary study detailing the experimental protocol for the GI50 value of **Goshuyuamide I** could not be retrieved, a standard methodology for determining the cytotoxic activity of compounds against the HL-60 cell line is outlined below. This protocol is based on common practices in the field.

Cell Culture and Treatment:

- Cell Line Maintenance: Human promyelocytic leukemia (HL-60) cells are cultured in RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS), 100 U/mL penicillin, and 100 μg/mL streptomycin. Cells are maintained in a humidified incubator at 37°C with 5% CO2.
- Compound Preparation: **Goshuyuamide I** is dissolved in dimethyl sulfoxide (DMSO) to create a stock solution, which is then serially diluted to the desired concentrations in the

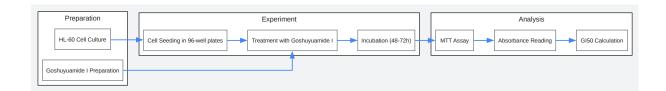


culture medium.

 Cell Seeding and Exposure: HL-60 cells are seeded into 96-well plates at a specified density (e.g., 5 x 10⁴ cells/well). The cells are then treated with various concentrations of Goshuyuamide I. A control group is treated with a corresponding concentration of DMSO.

Cytotoxicity Measurement (MTT Assay):

- Incubation: The treated cells are incubated for a specified period (e.g., 48 or 72 hours).
- MTT Addition: Following incubation, MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution is added to each well.
- Formazan Solubilization: The plates are incubated further to allow for the formation of formazan crystals by metabolically active cells. A solubilization solution (e.g., DMSO or a solution of sodium dodecyl sulfate in hydrochloric acid) is then added to dissolve the formazan crystals.
- Absorbance Reading: The absorbance of the resulting solution is measured at a specific wavelength (typically around 570 nm) using a microplate reader.
- Data Analysis: The cell viability is calculated as a percentage relative to the control group.
 The GI50 value is determined by plotting the cell viability against the compound concentration and fitting the data to a dose-response curve.



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General workflow for determining the cytotoxic activity of **Goshuyuamide I**.



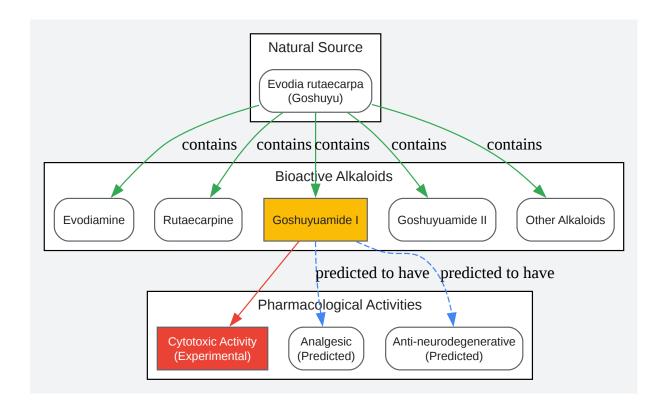
Computationally Predicted Pharmacological Profile

Beyond the experimentally confirmed cytotoxic activity, the pharmacological potential of **Goshuyuamide I** has been explored through network pharmacology studies. These computational approaches predict the biological activities and mechanisms of action of compounds based on their chemical structure and known interactions with biological targets. It is important to note that these are predictions and await experimental validation.

Several studies have identified **Goshuyuamide I** as a potentially significant bioactive component of Evodia rutaecarpa. Key predictions include:

- High Oral Bioavailability: Goshuyuamide I is predicted to have good oral bioavailability, suggesting it could be effective when administered orally.
- Analgesic and Anti-Neurodegenerative Effects: Some studies suggest that Goshuyuamide I
 may play a role in the analgesic and anti-neurodegenerative properties of Evodia rutaecarpa.
- Multi-target Activity: Like many natural products, Goshuyuamide I is predicted to interact
 with multiple biological targets, which could contribute to a broad range of therapeutic
 effects.





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Context of **Goshuyuamide I** within its natural source and associated activities.

Future Directions

The initial pharmacological profile of **Goshuyuamide I** indicates a potential for anticancer activity. However, further research is required to validate and expand upon these preliminary findings. Future studies should focus on:

- Confirmation of Cytotoxic Activity: Replicating the cytotoxicity studies in a broader range of cancer cell lines to determine its spectrum of activity.
- Mechanism of Action Studies: Investigating the molecular mechanisms through which
 Goshuyuamide I exerts its cytotoxic effects, including its impact on cell cycle progression, apoptosis, and specific signaling pathways.
- Experimental Validation of Predicted Activities: Conducting in vitro and in vivo studies to experimentally test the computationally predicted analgesic and anti-neurodegenerative



properties.

 Pharmacokinetic and Toxicological Profiling: A comprehensive evaluation of the absorption, distribution, metabolism, excretion (ADME), and toxicity of Goshuyuamide I is necessary to assess its potential as a drug candidate.

In conclusion, **Goshuyuamide I** is a natural product with demonstrated in vitro cytotoxic activity. While computational studies suggest a broader pharmacological potential, extensive experimental validation is needed to fully elucidate its therapeutic value. This initial profile serves as a foundation for future research into this promising alkaloid.

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References

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